

Application Notes and Protocols for threo-Ifenprodil Hemitartrate

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Compound of Interest

Compound Name: *threo-Ifenprodil hemitartrate*

Cat. No.: *B15616709*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Threo-Ifenprodil hemitartrate** is a selective antagonist of the N-methyl-D-aspartate (NMDA) receptor, exhibiting high affinity for the GluN2B (formerly NR2B) subunit.[1][2][3] This specificity makes it an invaluable tool in neuroscience research for differentiating NMDA receptor subtypes and investigating their roles in physiological and pathological processes.[4][5][6] It is widely used to study synaptic plasticity, excitotoxicity, and various neurological disorders.[7][8] Additionally, threo-Ifenprodil is a potent agonist for sigma (σ) receptors, particularly the σ_2 subtype.[2][3][9] Proper dissolution and handling are critical for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols for the preparation of **threo-Ifenprodil hemitartrate** solutions for in vitro and in vivo applications.

Data Presentation

Solubility Data

The solubility of **threo-Ifenprodil hemitartrate** can vary slightly between batches and suppliers due to factors like hydration. It is always recommended to consult the batch-specific Certificate of Analysis. The data below is a summary from various sources.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	40.05 mg/mL	100 mM[10]	Use fresh, anhydrous DMSO as moisture can reduce solubility. [11]
Ethanol	~30 mg/mL[12]	~75 mM	Purge with an inert gas before capping. [12]
Water	4 mg/mL	10 mM[10]	
PBS (pH 7.2)	~1 mg/mL[12]	~2.5 mM	Aqueous solutions are not recommended for long-term storage.[12]
Dimethyl formamide (DMF)	~50 mg/mL[12]	~125 mM	Purge with an inert gas before capping. [12]

Molecular Weight of **threo-lfenprodil hemitartrate** is ~400.5 g/mol .[1][3][12]

Storage and Stability

Form	Storage Temperature	Stability	Notes
Crystalline Solid	-20°C[12]	≥ 4 years[12]	Store protected from light.
Stock Solution in DMSO/Ethanol	-20°C or -80°C	Up to 1 month at -20°C[1][11], 1 year at -80°C[11]	Aliquot to avoid repeated freeze-thaw cycles.[11]
Aqueous Solution	4°C	Not recommended for more than one day. [12]	Prepare fresh before each experiment.

Experimental Protocols

Protocol 1: Preparation of Stock Solutions for In Vitro Experiments

This protocol describes the preparation of a high-concentration stock solution in an organic solvent, typically DMSO.

Materials:

- **threo-Ifenprodil hemitartrate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer and/or sonicator

Procedure:

- **Weighing:** Accurately weigh the desired amount of **threo-Ifenprodil hemitartrate** powder in a sterile tube.
- **Solvent Addition:** Add the calculated volume of DMSO to achieve the desired stock concentration (e.g., 100 mM). To prepare 1 mL of a 100 mM stock solution, add 1 mL of DMSO to 40.05 mg of the compound (using MW 400.49 g/mol).
- **Dissolution:** Vortex the solution vigorously. If necessary, briefly sonicate in a water bath to ensure the compound is fully dissolved. The solution should be clear.[\[7\]](#)
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[11\]](#) Store the aliquots at -20°C or -80°C.

Dilution for Working Solutions: For cell culture experiments, further dilute the stock solution into your aqueous culture medium or buffer immediately before use.[\[12\]](#) Ensure the final concentration of the organic solvent is low (typically <0.1%) to avoid solvent-induced cellular toxicity.[\[12\]](#)

Protocol 2: Preparation of Solutions for In Vivo Experiments

For in vivo administration, the final formulation must be biocompatible. This often involves a co-solvent system.

Materials:

- **threo-Ifenprodil hemitartrate** powder
- DMSO
- PEG300 (Polyethylene glycol 300)
- Tween 80
- Sterile Saline (0.9% NaCl) or ddH₂O

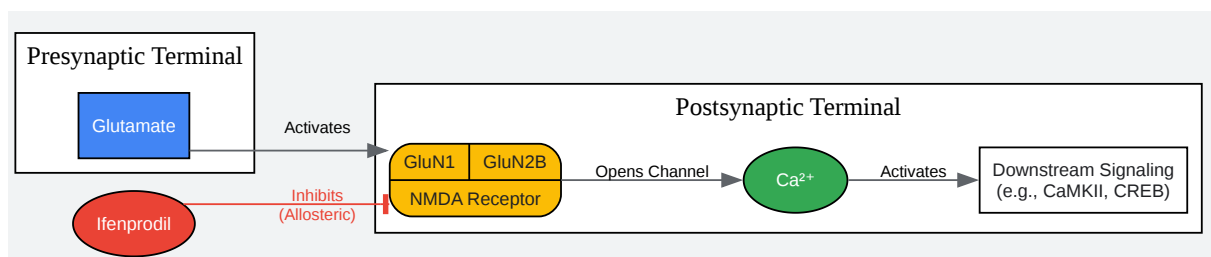
Example Formulation (for Intraperitoneal Injection): This formulation aims for a final vehicle composition of 5% DMSO, 40% PEG300, 5% Tween 80, and 50% sterile water.

- **Prepare Stock Solution:** First, dissolve **threo-Ifenprodil hemitartrate** in DMSO to create a concentrated stock solution (e.g., 100 mg/mL).[\[11\]](#)
- **Vehicle Preparation:** To prepare 1 mL of the final working solution, follow these steps in order: a. Add 50 µL of the 100 mg/mL DMSO stock solution to 400 µL of PEG300. b. Mix thoroughly until the solution is clear. c. Add 50 µL of Tween 80 to the mixture and mix again until clear. d. Add 500 µL of sterile saline or ddH₂O to bring the total volume to 1 mL.[\[11\]](#)
- **Administration:** The mixed solution should be prepared fresh and used immediately for optimal results.[\[7\]](#)[\[11\]](#) For a 10 mg/kg dose in a 25g mouse, the final concentration would be 2.5 mg/mL for a 100 µL injection volume.[\[7\]](#)

Visualizations

Signaling Pathway of Ifenprodil

Ifenprodil acts as a non-competitive allosteric inhibitor of NMDA receptors, specifically binding to the N-terminal domain (NTD) at the interface of the GluN1 and GluN2B subunits.[1][6][13] This binding stabilizes a closed conformation of the ion channel, preventing calcium (Ca^{2+}) influx in response to glutamate and glycine binding.

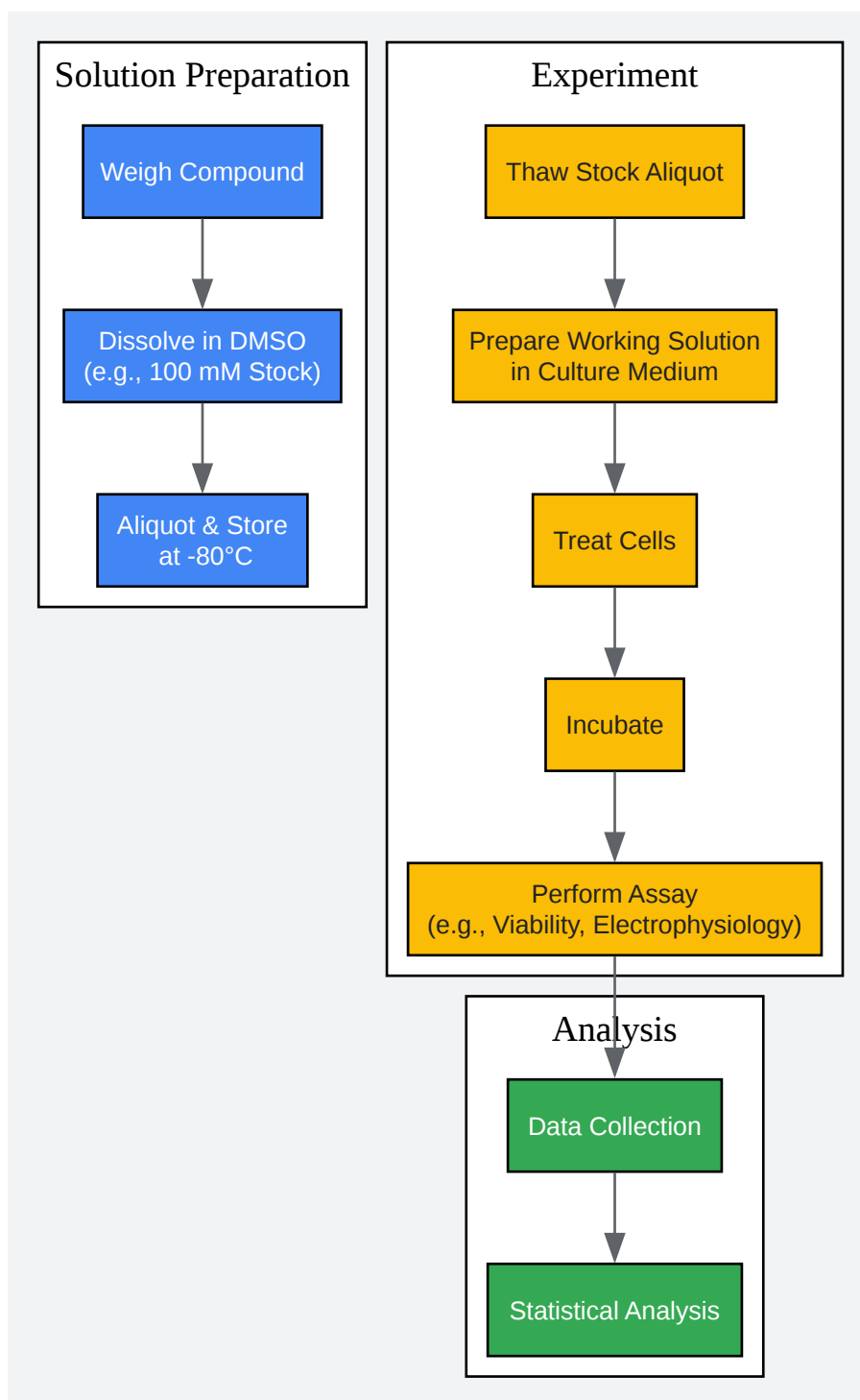


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Caption: Mechanism of Ifenprodil at the NMDA receptor.

Experimental Workflow

The following diagram outlines a typical workflow for preparing and using **threo-Ifenprodil hemitartrate** in a cell-based in vitro experiment.



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Caption: General workflow for in vitro experiments.

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